Solving solubility issues with 4-Hydroxy-2,3,6-trimethylbenzonitrile

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Compound of Interest

Compound Name:	*4-Hydroxy-2,3,6-trimethylbenzonitrile*
CAS No.:	*1492086-97-1*
Cat. No.:	*B2744820*

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Topic: Solubility, Formulation, and Handling Guide

Executive Summary & Compound Profile

4-Hydroxy-2,3,6-trimethylbenzonitrile (HTMB) presents a classic "brick dust" challenge in medicinal chemistry: it possesses high crystallinity (lattice energy) and significant lipophilicity, yet contains an ionizable phenolic handle.[1][2][3][4]

Successful application of this compound requires navigating the thermodynamic competition between its crystal lattice interactions and solvation energy.[4] This guide moves beyond basic "shake and wait" protocols to provide mechanistic strategies for reliable solubilization in in vitro and in vivo assays.[1][2][3][4]

Physicochemical Snapshot

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Property	Value (Approx.)	Implication for Solubility
Molecular Weight	161.20 g/mol	Small molecule, potential for high molarity stocks.[1][2][3][4]
LogP (Oct/Wat)	~2.7 – 3.2	Lipophilic.[1][4] Poor water solubility (< 1 mg/mL at neutral pH).[1][2][3][4]
pKa (Phenol)	~8.2 – 8.8	Critical Control Point. The electron-withdrawing nitrile lowers the pKa (vs. phenol's 10), but the methyl groups provide some donation.[1][2][4] It is mostly unionized at pH 7.[1][3][4]4.
Steric Features	2,6-dimethyl (relative to CN)	Stability Feature. The nitrile group is sterically shielded, making it highly resistant to hydrolysis even at elevated pH.[1][2][3][4]

Master Formulation Workflow (Decision Tree)

The following diagram illustrates the logical flow for selecting the correct vehicle based on your application.

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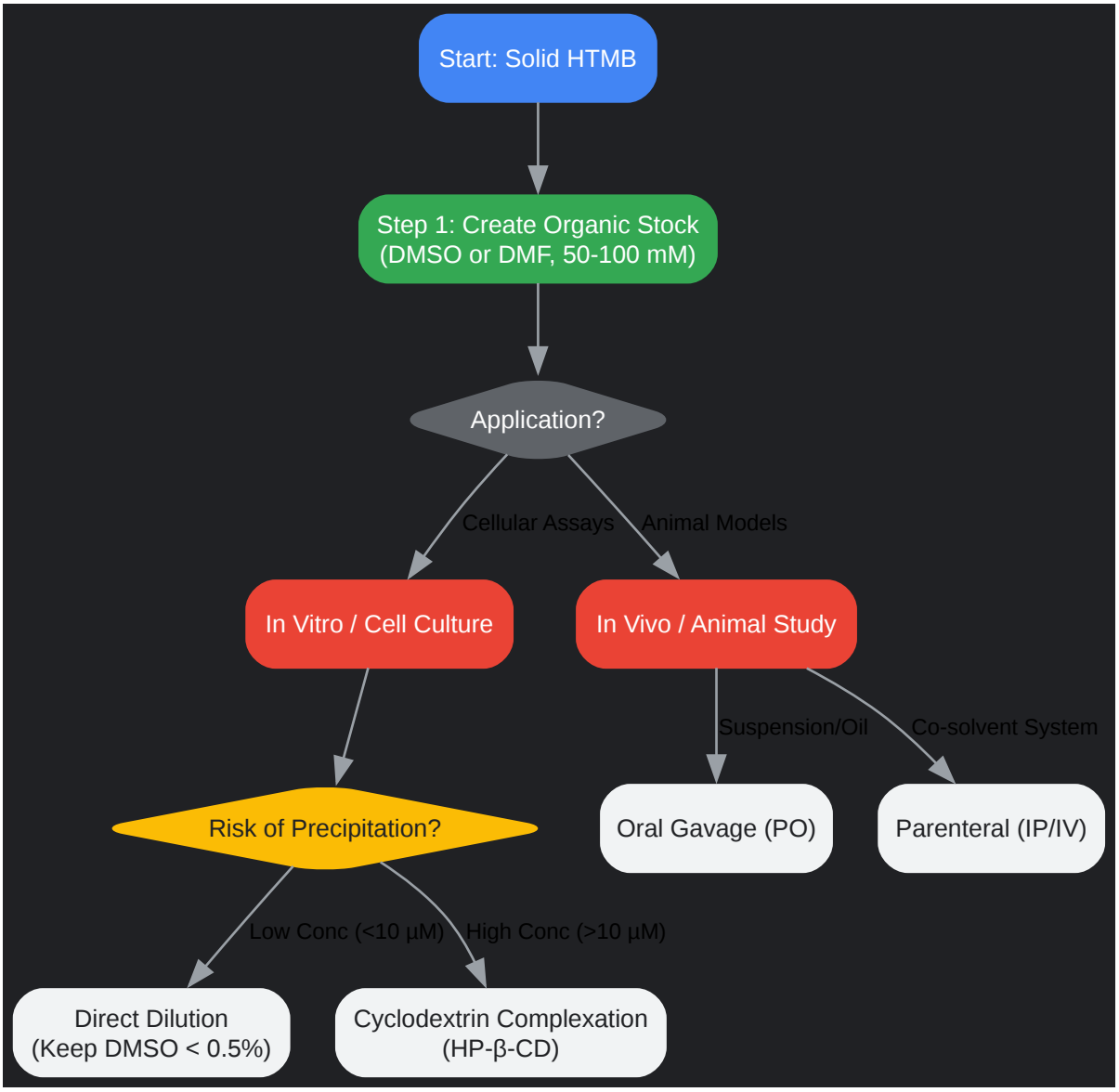

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Figure 1: Decision matrix for solubilizing HTMB based on experimental requirements.

Troubleshooting & FAQs

Section A: Stock Preparation & Storage

Q: I tried dissolving HTMB in water and it floats. What is the best solvent for stock solutions? A: Do not attempt to dissolve the solid directly in water.[1][4]

- Recommendation: Use DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide).[1][4]

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- Protocol: Prepare a 50 mM to 100 mM stock solution in anhydrous DMSO. The compound should dissolve readily at these concentrations due to the disruption of

  -

  stacking interactions by the dipolar aprotic solvent.

- Storage: Aliquot into small volumes (e.g., 50 µL) and store at -20°C. Avoid repeated freeze-thaw cycles, which can induce "seed crystal" formation that triggers precipitation upon future use.[1][2][3][4]

Q: Can I use Ethanol? A: Yes, but with caution. Ethanol is volatile.[1][3][4] Over time, evaporation increases the concentration, leading to potential precipitation or inaccurate dosing.[2][3] DMSO is preferred for its low vapor pressure.[1][3][4]

Section B: The "Crash Out" Phenomenon (In Vitro)

Q: When I dilute my DMSO stock into cell culture media (pH 7.4), the solution turns cloudy. Why? A: You are witnessing the "Solubility Cliff." HTMB has a pKa estimated between 8.2 and 8.[1][2][4]8. At pH 7.4 (physiological), the compound exists predominantly in its protonated, neutral form, which has extremely low aqueous solubility (

).[2][3][4] When you dilute the DMSO stock, the solvent power drops exponentially, and the neutral molecule precipitates.[2]

Troubleshooting Protocol (The "Cosolvent Spike"):

- Pre-warm your media to 37°C. Solubility is endothermic.[1][3][4]

- Vortex Rapidly: Inject the DMSO stock while vortexing the media to prevent local high-concentration pockets.[1][4]

- Use Serum: Ensure your media contains FBS (Fetal Bovine Serum).[1][3][4] Albumin acts as a "sink," binding lipophilic molecules and preventing precipitation.[2][3][4]

- Limit Concentration: If possible, keep the final DMSO concentration < 0.5% and the compound concentration < 50 µM.

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Section C: Advanced Solubilization (pH & Cyclodextrins)

Q: I need a high concentration (1 mM) in aqueous buffer. How do I achieve this? A: You must leverage the phenolic hydroxyl group or encapsulation.[1][4]

Method 1: The pH Switch (Not for sensitive cells)[1][2][4]

- Mechanism: According to the Henderson-Hasselbalch equation, solubility increases logarithmically when pH > pKa.[1][2][3][4]
- Protocol: Adjust buffer pH to 9.5 - 10.0. At this pH, the phenol deprotonates (

  ), becoming a water-soluble salt.[1][2][3]
- Stability Note: The nitrile group at position 1 is flanked by methyl groups at positions 2 and 6.[1][4] This steric hindrance protects the nitrile from hydrolysis (conversion to carboxylic acid) even at pH 10, making this a viable short-term strategy [1].[1][2][3][4]

Method 2: Cyclodextrin Encapsulation (Gold Standard)[1][2][4]

- Mechanism: Hydroxypropyl-

  -cyclodextrin (HP-

  -CD) forms a toroidal "bucket" that encapsulates the lipophilic phenyl ring while presenting a hydrophilic exterior to the solvent [2].[1][2][3][4]
- Protocol:
  - Prepare a 20% (w/v) HP-

    -CD solution in water/buffer.[1][2][3][4]
  - Add your HTMB stock to this solution.[1][3][4]
  - Shake at room temperature for 30 minutes.
  - The cyclodextrin sequestering prevents the "crash out" observed in pure water.[1][4]

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Section D: In Vivo Formulation (Animal Studies)

Q: How do I formulate this for oral gavage (PO) or IP injection in mice? A: Simple aqueous buffers will fail.[1][4] Use a vehicle system that combines co-solvents and surfactants.[1][3][4]

Recommended Vehicle (The "40/40/20" Mix):

- 10% DMSO (Solubilizer)[1][2][4]
- 40% PEG 400 (Co-solvent)[1][2][4]
- 5% Tween 80 (Surfactant/Emulsifier)[1][2][4]
- 45% Saline/Water (Diluent)[1][2][4]

Preparation Steps:

- Dissolve HTMB in the DMSO first (Volume = 10% of total).[1][4]
- Add PEG 400 and Tween 80; vortex until clear.
- Slowly add the Saline while vortexing.
    - Note: If it turns cloudy, you have formed a stable suspension (suitable for Oral).[2][3][4] If it must be clear (for IV/IP), increase the PEG 400 ratio or reduce the drug load.[2]

Mechanistic Diagram: Solubilization Pathways

The following diagram details the molecular interactions occurring during the solubilization process, distinguishing between ionization (pH) and encapsulation (Cyclodextrin).

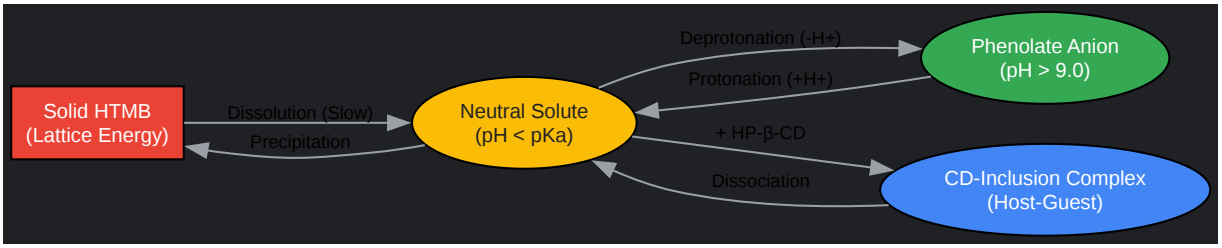

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Figure 2: Thermodynamic equilibrium states of HTMB in solution.

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